

Physical and chemical properties of Cetalkonium Chloride-d7

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Compound of Interest

Compound Name: Cetalkonium Chloride-d7

Cat. No.: B12429391

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Technical Guide: Cetalkonium Chloride-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cetalkonium Chloride-d7**, a deuterated analog of Cetalkonium Chloride. This document is intended to serve as a valuable resource for professionals in research, scientific, and drug development fields who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Core Chemical and Physical Properties

Cetalkonium Chloride-d7 is a synthetic, deuterated quaternary ammonium salt. The deuterium labeling provides a distinct mass spectrometric signature, making it an ideal internal standard for the quantification of Cetalkonium Chloride in various matrices using techniques such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).^{[1][2]}

Physical Properties

The known physical properties of **Cetalkonium Chloride-d7** are summarized in the table below. It is important to note that some physical properties, such as boiling point, are not readily available due to the compound's nature and primary application as an analytical standard.

Property	Value	Source(s)
Appearance	White or almost white crystalline powder	[3]
Melting Point	56-59°C	[4]
Solubility	Soluble in Chloroform and Methanol	[4][5]
Storage Temperature	2-8°C	[6][7]

Chemical Properties

The key chemical identifiers and properties of **Cetalkonium Chloride-d7** are detailed in the following table.

Property	Value	Source(s)
CAS Number	1998128-85-0	[6][8]
Molecular Formula	C ₂₅ H ₃₉ D ₇ ClN	[2][8]
Molecular Weight	403.14 g/mol	[2][8]
IUPAC Name	N,N-dimethyl-N-((phenyl-d ₅)methyl-d ₂)hexadecan-1-aminium chloride	[6][8]
InChI Key	SXPWTBGAZSPLHA-IULIFYPESA-M	[6][7]
Purity	>95% (typically analyzed by HPLC)	[8]
Unlabelled CAS	122-18-9 (for Cetalkonium Chloride)	[8]

Experimental Protocols

While a specific, detailed synthesis protocol for **Cetalkonium Chloride-d7** is not publicly available, a general synthetic approach for analogous N,N-dimethyl-N-(4-methylpyridyl)-N-alkylammonium chlorides involves the reaction of an appropriate deuterated chloromethylpyridine derivative with a corresponding N,N-dimethylalkylamine.

The primary application of **Cetalkonium Chloride-d7** is as an internal standard in analytical methodologies. Below is a generalized protocol for its use in the quantification of Cetalkonium Chloride in a sample matrix using High-Performance Liquid Chromatography (HPLC).

General Protocol for Quantification of Cetalkonium Chloride using Cetalkonium Chloride-d7 as an Internal Standard by HPLC

This protocol is a generalized guideline and may require optimization based on the specific matrix and instrumentation.

1. Materials and Reagents:

- Cetalkonium Chloride analytical standard
- **Cetalkonium Chloride-d7** (Internal Standard)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Triethylamine
- Phosphoric acid (or other suitable acid for pH adjustment)
- Sample matrix (e.g., ophthalmic solution, biological fluid)

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector. A mass spectrometer is required for distinguishing between the analyte and the deuterated internal standard.

- Analytical column suitable for the separation of quaternary ammonium compounds (e.g., Spherisorb-CN or Acclaim Surfactant column).

3. Preparation of Standard Solutions:

- Stock Standard Solution of Cetalkonium Chloride: Accurately weigh and dissolve a known amount of Cetalkonium Chloride in a suitable solvent (e.g., methanol or water) to prepare a stock solution of a specific concentration.
- Stock Internal Standard Solution of **Cetalkonium Chloride-d7**: Accurately weigh and dissolve a known amount of **Cetalkonium Chloride-d7** in the same solvent as the stock standard solution to prepare a stock internal standard solution.
- Working Standard Solutions: Prepare a series of calibration standards by spiking a known volume of the stock standard solution into the sample matrix at various concentrations. Add a constant, known amount of the stock internal standard solution to each calibration standard.

4. Sample Preparation:

- Accurately measure a known volume or weight of the sample.
- Spike the sample with a known amount of the internal standard (**Cetalkonium Chloride-d7**).
- Perform any necessary sample extraction or clean-up procedures (e.g., protein precipitation, solid-phase extraction) to remove interfering substances.
- Reconstitute the final extract in the mobile phase.

5. HPLC Analysis:

- Mobile Phase: A typical mobile phase for the analysis of benzalkonium chloride homologues is a mixture of acetonitrile and an aqueous buffer (e.g., triethylamine in water, pH adjusted to 2.5). The exact composition may need to be optimized.[9]
- Chromatographic Conditions:
 - Column: Spherisorb-CN, 5 μ m[9]

- Flow Rate: 1.0 mL/min (typical, requires optimization)
- Injection Volume: 10 μ L (typical, requires optimization)
- Detection: UV at 215 nm^[9] or Mass Spectrometry (for distinguishing d7-analog)

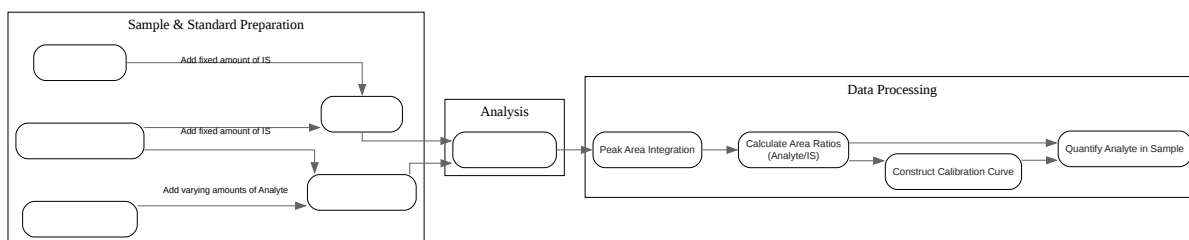
6. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of Cetalkonium Chloride to the peak area of **Cetalkonium Chloride-d7** against the concentration of Cetalkonium Chloride for the calibration standards.
- Determine the concentration of Cetalkonium Chloride in the unknown samples by calculating the peak area ratio and interpolating from the calibration curve.

Visualizations

Analytical Workflow for Quantification using an Internal Standard

The following diagram illustrates a typical workflow for the quantification of an analyte in a sample using an internal standard.



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